

Molecular weight and formula of THPE

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Compound of Interest

Compound Name: 1,1,1-Tris(4-hydroxyphenyl)ethane

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An In-depth Technical Guide to **1,1,1-Tris(4-hydroxyphenyl)ethane** (THPE) for Researchers and Drug Development Professionals

Introduction

1,1,1-Tris(4-hydroxyphenyl)ethane, commonly referred to as THPE, is a trifunctional phenolic compound with significant applications in polymer chemistry and emerging interest in the fields of materials science and drug development. Its unique molecular architecture, featuring three hydroxyphenyl groups attached to a central ethane core, provides a rigid structure with multiple reactive sites. This guide offers a comprehensive overview of THPE, including its chemical properties, synthesis protocols, and known biological activities, tailored for researchers, scientists, and professionals in drug development.

It is important to note that the acronym THPE is also used for Tetrahydroxypropyl Ethylenediamine, a compound primarily used in the cosmetics industry. This document focuses exclusively on **1,1,1-Tris(4-hydroxyphenyl)ethane**.

Molecular and Physicochemical Properties

The fundamental properties of THPE are summarized in the table below, providing a quick reference for key quantitative data.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₈ O ₃	[1][2][3]
Molecular Weight	306.36 g/mol	[1][2][3][4]
CAS Number	27955-94-8	[1][3][4]
Appearance	White to off-white crystalline powder	
Melting Point	246-248 °C	[4]
Boiling Point	~531.8 °C (predicted)	
Density	~1.252 g/cm ³	
Topological Polar Surface Area (TPSA)	60.69 Å ²	[3]
logP	4.1577	[3]
Hydrogen Bond Donors	3	[3]
Hydrogen Bond Acceptors	3	[3]
Rotatable Bonds	3	[3]

Synthesis of THPE: Experimental Protocols

Several methods for the synthesis of THPE have been reported, primarily involving acid-catalyzed condensation reactions. Below are detailed protocols for two common synthetic routes.

Protocol 1: Synthesis from p-Hydroxyacetophenone and Phenol

This method involves the reaction of p-hydroxyacetophenone with an excess of phenol in the presence of an acid catalyst.

Materials:

- p-Hydroxyacetophenone
- Phenol
- Zinc Chloride (catalyst)
- Concentrated Hydrochloric Acid
- Dichloroethane (solvent for workup)
- Methanol (for purification)
- Water (for purification)

Procedure:

- Charge a reaction vessel with 54.0 moles of phenol and 100 g of zinc chloride. Stir the mixture until it is homogeneous.[\[5\]](#)
- Slowly add 6.5 moles of p-hydroxyacetophenone to the mixture over a period of 40 minutes.
- Warm the reaction mixture to 60°C and maintain this temperature for 60 minutes.[\[5\]](#)
- Add 100 mL of concentrated hydrochloric acid and continue stirring the reaction for 8 hours.
[\[5\]](#)
- After the reaction is complete, cool the mixture to 20°C.
- Add dichloroethane and stir thoroughly to precipitate the crude product.[\[5\]](#)
- Filter the mixture and dry the collected solid under vacuum at 55°C for 6 hours to yield crude THPE.[\[5\]](#)

Purification:

- Dissolve 1000 g of the crude product in 2000 mL of methanol by heating.[\[5\]](#)
- Once dissolved, cool the solution and slowly add 1600 mL of water while stirring.

- Continue stirring at room temperature for 50 minutes to allow for the precipitation of a light yellow product.[\[5\]](#)
- Filter the purified product and dry to obtain high-purity THPE.[\[5\]](#)

Protocol 2: Synthesis from 2,4-Pentanedione and Phenol

This alternative route utilizes 2,4-pentanedione (acetylacetone) and phenol, which can be more economically advantageous.

Materials:

- Phenol
- 2,4-Pentanedione
- Sulfuric Acid (catalyst)
- 3-Mercaptopropanesulfonic Acid (promoter)
- Methylene Chloride (solvent for workup)
- Methanol-water solution

Procedure:

- Prepare a mixture of phenol and 2,4-pentanedione with a molar ratio of at least 6:1.[\[6\]](#)
- The reaction is conducted in the presence of at least 0.8% by weight (based on phenol) of 3-mercaptopropanesulfonic acid as a promoter and sulfuric acid.[\[6\]](#) The ratio of equivalents of sulfuric acid to the mercapto sulfonic acid should be at least 7.5:1.[\[6\]](#)
- Maintain the reaction temperature in the range of 30-55°C.[\[6\]](#)
- Upon completion, slowly add methylene chloride at 50°C and then dilute further with additional methylene chloride.[\[6\]](#)
- Stir the mixture for 2 hours at room temperature, then filter.

- Wash the filtration residue with methylene chloride, water, and a 40:60 (by volume) methanol-water solution saturated with THPE.[6]
- Dry the purified product under vacuum at 60°C to a constant weight.[6]

Applications in Research and Drug Development

THPE's trifunctional nature makes it a versatile building block in polymer chemistry, where it is used as a cross-linking or branching agent to enhance the thermal stability and mechanical strength of polymers like polycarbonates and epoxy resins.[7] These high-performance materials have applications in various industries, including aerospace and electronics.[8]

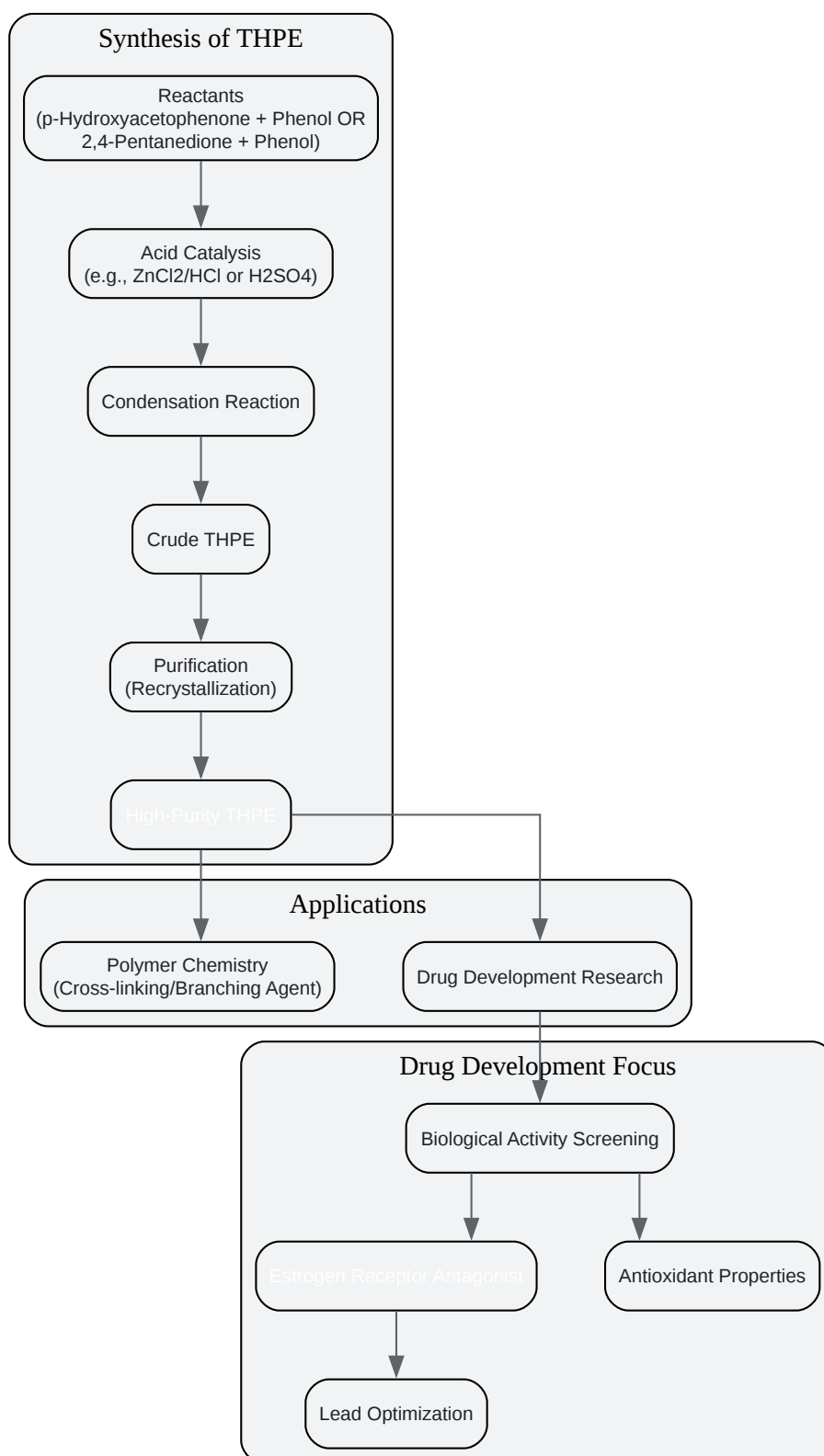
For drug development professionals, THPE presents interest due to its biological activities and potential as a scaffold for new therapeutic agents.

Biological Activity and Signaling

Recent research has identified **1,1,1-Tris(4-hydroxyphenyl)ethane** as a potent antiestrogenic compound.[9] It functions as an estrogen receptor antagonist.[9] In vivo studies have demonstrated that THPE can impede uterine development in mouse models and lead to the downregulation of estrogen-responsive genes.[9] This antagonistic activity on the estrogen receptor signaling pathway makes THPE a valuable tool for investigating endocrine disruption and a potential starting point for the development of drugs targeting estrogen-related pathways. [9] The antioxidant properties of THPE are also being investigated for potential therapeutic applications, as its phenolic structure suggests significant free radical scavenging activity.

Logical Workflow for THPE Synthesis and Application

The following diagram illustrates the general workflow from the synthesis of THPE to its potential applications in research.



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Caption: A logical workflow diagram illustrating the synthesis of THPE and its subsequent applications in polymer chemistry and drug development research.

Conclusion

1,1,1-Tris(4-hydroxyphenyl)ethane is a compound with established utility in materials science and significant potential for researchers in drug discovery and development. Its well-defined synthesis and interesting biological profile as an estrogen receptor antagonist provide a solid foundation for further investigation into its therapeutic applications. This guide provides the core technical information necessary for scientists to begin exploring the possibilities of THPE in their research endeavors.

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